

4-Aminoisophthalic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Aminoisophthalic acid

Cat. No.: B1280447

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CAS Number: 33890-03-8

This technical guide provides an in-depth overview of **4-Aminoisophthalic acid**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development and materials science, this document details its chemical properties, synthesis protocols, and applications, with a focus on its role as a versatile building block.

Chemical and Physical Properties

4-Aminoisophthalic acid, with the CAS number 33890-03-8, is an aromatic compound containing both amino and carboxylic acid functional groups.[\[1\]](#)[\[2\]](#) These reactive sites make it a valuable precursor in the synthesis of more complex molecules. A summary of its key properties is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₄	[1] [2]
Molecular Weight	181.15 g/mol	[1] [2]
Synonyms	1,3-Benzenedicarboxylic acid, 4-amino	[1]
Purity	≥97%	[1]
Storage	Room temperature, protect from light	[1]
Topological Polar Surface Area (TPSA)	100.62 Å ²	[1]
logP	0.6652	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	3	[1]
Rotatable Bonds	2	[1]

Synthesis of 4-Aminoisophthalic Acid

The primary route for the synthesis of **4-Aminoisophthalic acid** is through the catalytic hydrogenation of 4-nitroisophthalic acid.[\[3\]](#) This process involves the reduction of the nitro group to an amine.

Experimental Protocol: Synthesis of 4-Aminoisophthalic Acid

Objective: To synthesize **4-Aminoisophthalic acid** by the catalytic hydrogenation of 4-nitroisophthalic acid.[\[3\]](#)

Materials:

- 4-nitroisophthalic acid (0.457 mol, 98 g)

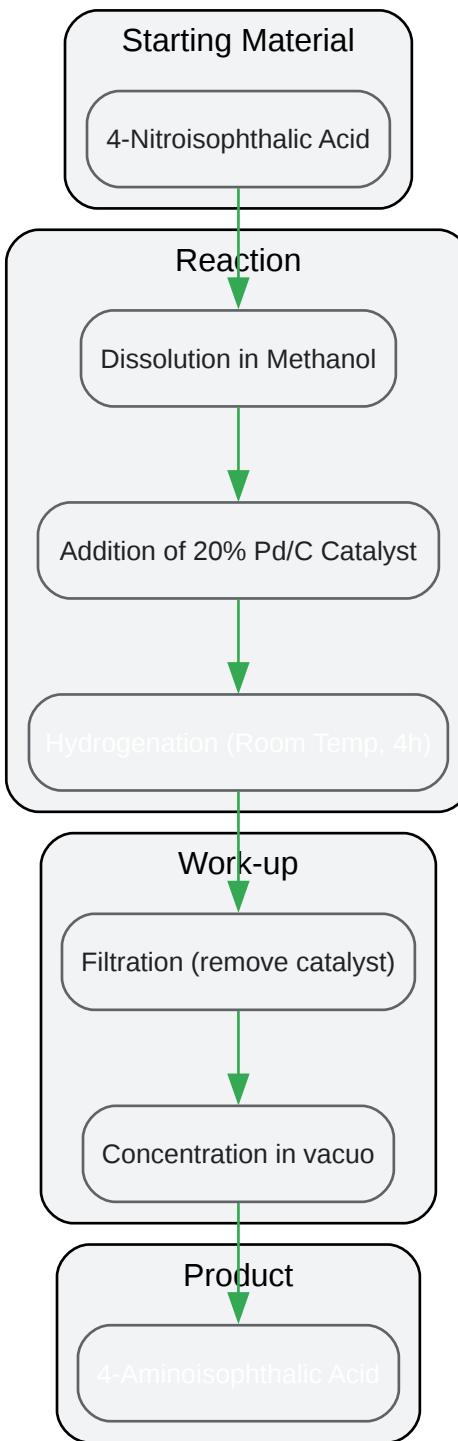
- Methanol (5 L)
- 20% Palladium on carbon (Pd/C) catalyst
- Diatomaceous earth
- Chloroform
- Thin Layer Chromatography (TLC) plate

Procedure:

- Dissolve 4-nitroisophthalic acid in methanol in a suitable reaction vessel.
- Add the 20% Pd/C catalyst to the solution.
- Carry out the hydrogenation reaction at room temperature for 4 hours under a hydrogen atmosphere.
- Upon completion of the reaction, filter the mixture through diatomaceous earth to remove the catalyst.
- Concentrate the filtrate in vacuo to yield **4-Aminoisophthalic acid** as a white solid.
- The product can be detected by TLC using a chloroform/methanol (7:3) solvent system, with an expected R_f value of 0.4.

Expected Yield: 72 g (87%)[3]

Synthesis Workflow of 4-Aminoisophthalic Acid

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Caption: Synthesis of **4-Aminoisophthalic Acid** from 4-Nitroisophthalic Acid.

Applications in Research and Development

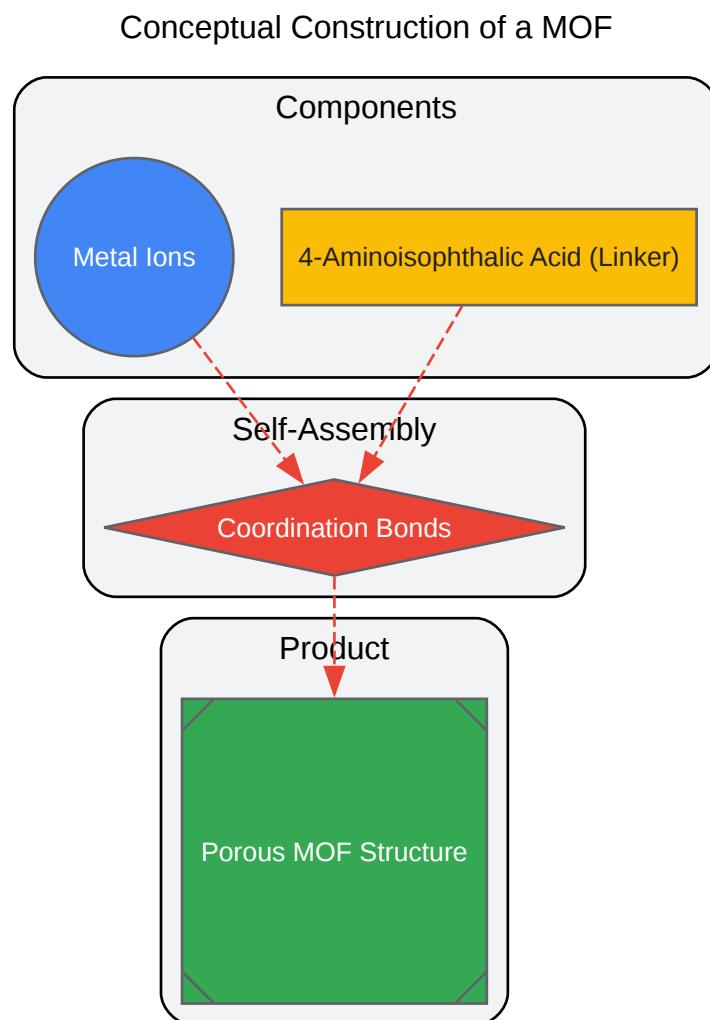
While its isomer, 5-aminoisophthalic acid, is a well-known intermediate in the synthesis of X-ray contrast media, **4-Aminoisophthalic acid** and its derivatives have been explored for their potential in medicinal chemistry and materials science.

Potential Pharmacological Activities

Derivatives of **4-Aminoisophthalic acid** have been investigated for a range of biological activities, including antimicrobial, antiviral, antitumor, and anti-inflammatory effects.^[4] The development of novel drug candidates with improved efficacy and safety profiles is an active area of research in medicinal chemistry.^[4]

Metal-Organic Frameworks (MOFs)

4-Aminoisophthalic acid serves as a versatile organic linker in the synthesis of Metal-Organic Frameworks (MOFs). The presence of both carboxylate and amino groups allows for the formation of robust and functional frameworks with potential applications in gas storage, catalysis, and drug delivery.



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Caption: Formation of a Metal-Organic Framework using **4-Aminoisophthalic Acid**.

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